

Cefodizime (Sodium) Dosage Determination for In Vivo Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Cefodizime (sodium)

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Abstract

This document provides comprehensive application notes and protocols for the determination of **Cefodizime (sodium)** dosage in in vivo research settings. Cefodizime is a third-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria.[1] Beyond its direct bactericidal action, Cefodizime exhibits notable immunomodulatory properties, which may enhance its therapeutic efficacy.[2][3][4] This guide offers a summary of toxicological and pharmacokinetic data, detailed experimental protocols for various infection models, and a visualization of its mechanism of action to aid researchers in designing effective and ethical animal studies.

Quantitative Data Summary

The following tables summarize key quantitative data for **Cefodizime (sodium)** derived from various animal studies. This information is crucial for initial dose range selection.

Table 1: Acute Toxicity (LD50) of Cefodizime (Sodium)

Animal Model	Administration Route	Sex	LD50 (mg/kg)
Mouse	Intravenous	Male	7200
Female	5000		
Intraperitoneal	Male	10500	
Female	11000		
Subcutaneous	Male	17500	
Female	16500		
Oral	Male	28000	
Female	29000		
Rat (Adult)	Intravenous	Male	7000
Female	8200		
Intraperitoneal	Male	9500	
Female	8800		
Subcutaneous	Male	17000	
Female	15500		
Oral	Male/Female	>20000	
Intramuscular	Male/Female	>3200	
Rat (5-day-old)	Subcutaneous	Male	5278
Female	5314		
Dog	Intravenous	Male	>5000

Data sourced from acute toxicity studies.[\[2\]](#)

Table 2: Recommended Starting Dosages for Efficacy Studies in Animal Models

Animal Model	Infection Model	Recommended Dosage Range (mg/kg)	Administration Route	Frequency
Mouse	Pneumonia (S. pneumoniae)	30	Subcutaneous	Twice daily
Mouse	Systemic Candidiasis	30	Intraperitoneal	Twice daily for 4 days
Rat	Urinary Tract Infection	25-50	Intramuscular/Intravenous	Once or twice daily
Rabbit	Meningitis	50-100	Intravenous	Every 6-12 hours

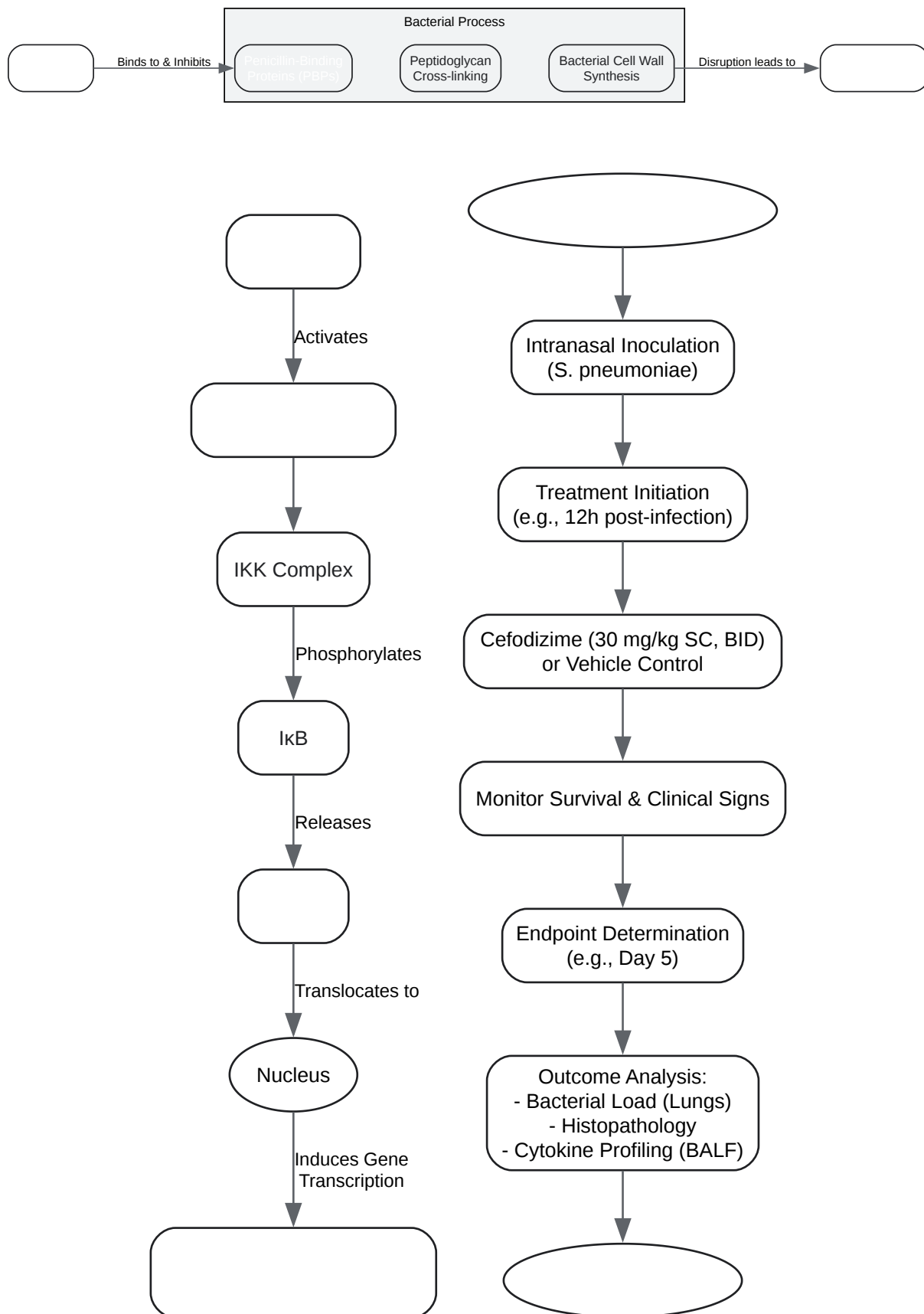
*Note: Specific dosage data for Cefodizime in rat UTI and rabbit meningitis models is limited. The recommended dosages are extrapolated from studies using other third-generation cephalosporins such as Cefotaxime and Ceftriaxone in similar models.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Researchers should perform dose-ranging studies to determine the optimal dosage for their specific experimental conditions.

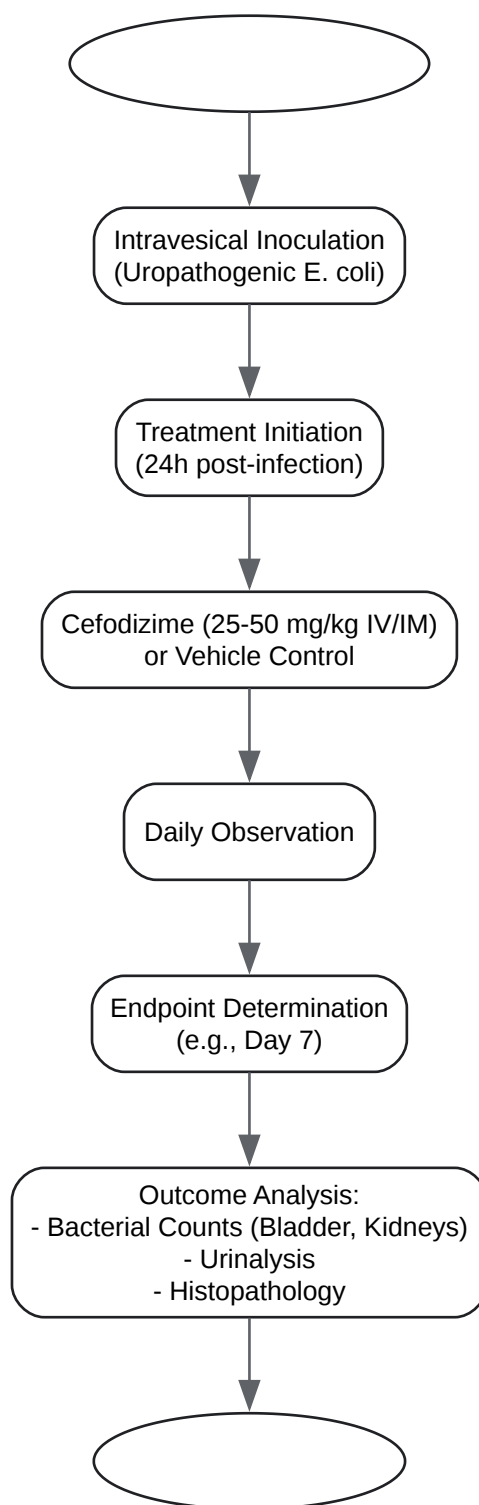
Mechanism of Action

Cefodizime exerts its therapeutic effects through a dual mechanism: direct bactericidal activity and immunomodulation.

Inhibition of Bacterial Cell Wall Synthesis

As a beta-lactam antibiotic, Cefodizime binds to and inactivates penicillin-binding proteins (PBPs) located on the inner membrane of the bacterial cell wall.[\[1\]](#) This inactivation prevents the final transpeptidation step of peptidoglycan synthesis, a critical component of the bacterial cell wall. The resulting weakened cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.





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- To cite this document: BenchChem. [Cefodizime (Sodium) Dosage Determination for In Vivo Research: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15708358/docs#cefodizime-sodium-dosage-determination-for-in-vivo-research-application-notes-and-protocols]

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